

Physical and chemical characteristics of 4-Ethyl-2-methoxyphenol

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Compound of Interest

Compound Name: 4-Ethyl-2-methoxyphenol

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4-Ethyl-2-methoxyphenol: A Technical Guide for Researchers

An in-depth examination of the physical, chemical, and biological properties of **4-Ethyl-2-methoxyphenol**, a compound of interest for researchers, scientists, and drug development professionals.

4-Ethyl-2-methoxyphenol, also known as 4-ethylguaiacol, is a phenolic organic compound that is gaining attention in various scientific fields.[1] This guide provides a comprehensive overview of its characteristics, synthesis, and potential applications, with a focus on data relevant to research and development.

Core Physical and Chemical Characteristics

4-Ethyl-2-methoxyphenol is a clear, colorless to light yellow liquid with a characteristic spicy, smoky, and medicinal odor.[2][3] It is a member of the methoxybenzenes and phenols class of organic compounds.[2][4] The key physical and chemical properties are summarized in the tables below for easy reference.

Physical Properties

Property	Value	Source(s)
Molecular Formula	C ₉ H ₁₂ O ₂	[5][6][7]
Molecular Weight	152.19 g/mol	[5][6][8]
Melting Point	15 °C (lit.)	[1][2][3][9]
Boiling Point	234-236 °C (lit.)	[1][2][6]
Density	1.063 g/mL at 25 °C (lit.)	[1][2]
Vapor Pressure	0.017 mmHg @ 25 °C (est.)	[5]
Flash Point	107.8 °C	[3][9]
Refractive Index	n ₂₀ /D 1.528 (lit.)	[2][3]

Solubility and Partition Coefficients

Property	Value	Source(s)
Water Solubility	693.8 mg/L @ 25 °C (est)	[5][10]
Solubility	Soluble in alcohol, dipropylene glycol. Slightly soluble in chloroform and methanol.	[3][5][11]
LogP	2.434 (est)	[10]

Spectral Data

Spectroscopic analysis is crucial for the identification and characterization of **4-Ethyl-2-methoxyphenol**. Available spectral data includes Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS).

- NMR Spectroscopy: Both ¹H NMR and ¹³C NMR spectra are available for **4-Ethyl-2-methoxyphenol**, providing detailed information about its molecular structure.[12]
- Infrared (IR) Spectroscopy: FTIR spectra are available and can be used to identify the functional groups present in the molecule.[13][14]

- Mass Spectrometry (MS): GC-MS data is available, which provides information on the molecular weight and fragmentation pattern of the compound.[\[15\]](#)[\[16\]](#)

Synthesis and Purification

While several synthesis routes exist, a common method involves the reaction of ortho-dichloro ethylphenol with ethyl benzyl disulfonic acid and an aqueous alkali at high temperatures, followed by methylation.[\[4\]](#) A more contemporary approach utilizes a microreactor for the reaction between catechol and diethyl carbonate, offering higher efficiency.[\[1\]](#)

A detailed experimental protocol for the purification of **4-Ethyl-2-methoxyphenol** has been developed based on its reaction with calcium ions.

Experimental Protocol: Purification of 4-Ethyl-2-methoxyphenol via Complexation

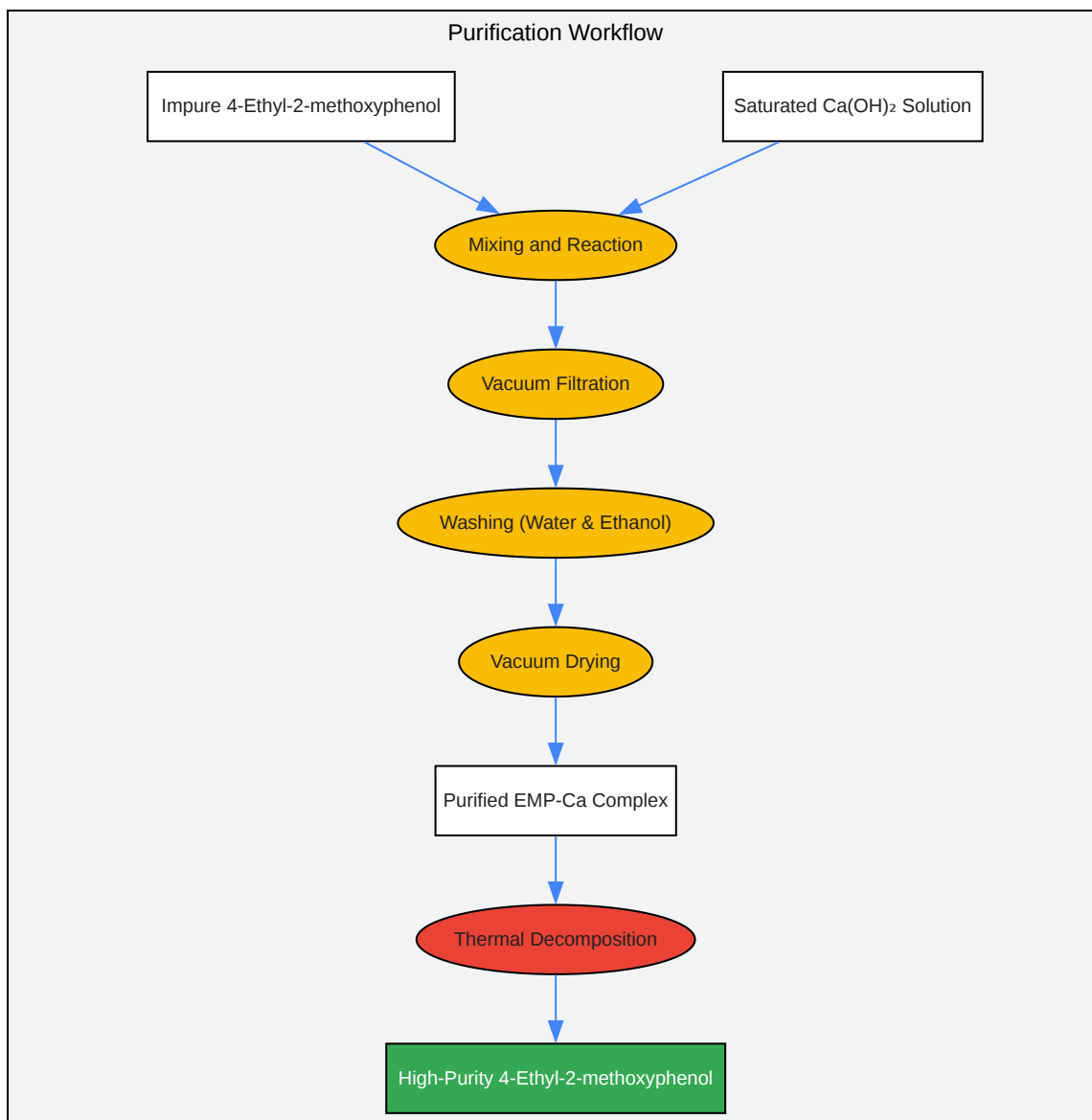
This protocol describes a novel method for the extraction and purification of **4-Ethyl-2-methoxyphenol** (EMP) from a mixture by forming a complex with Ca^{2+} ions.[\[17\]](#)

Materials:

- **4-Ethyl-2-methoxyphenol** (EMP)
- Calcium hydroxide ($\text{Ca}(\text{OH})_2$)
- Deionized water
- Ethanol
- Microperistaltic pump
- Three-necked flask
- Magnetic stirrer
- Vacuum filtration apparatus
- Vacuum oven

Procedure:

- Prepare a saturated solution of $\text{Ca}(\text{OH})_2$ in deionized water in a three-necked flask.
- Slowly add the impure EMP solution to the $\text{Ca}(\text{OH})_2$ solution at a constant rate (e.g., 0.8 mmol/min) using a microperistaltic pump while stirring vigorously.
- A white flocculent precipitate of the phenol-calcium complex will form.
- After the addition is complete, continue stirring for a designated period to ensure complete reaction.
- Collect the solid precipitate by vacuum filtration.
- Wash the precipitate alternately with deionized water and ethanol three times to remove impurities.
- Dry the purified complex in a vacuum oven at 60 °C for 12 hours.
- The purified EMP can be recovered from the complex by thermal decomposition.



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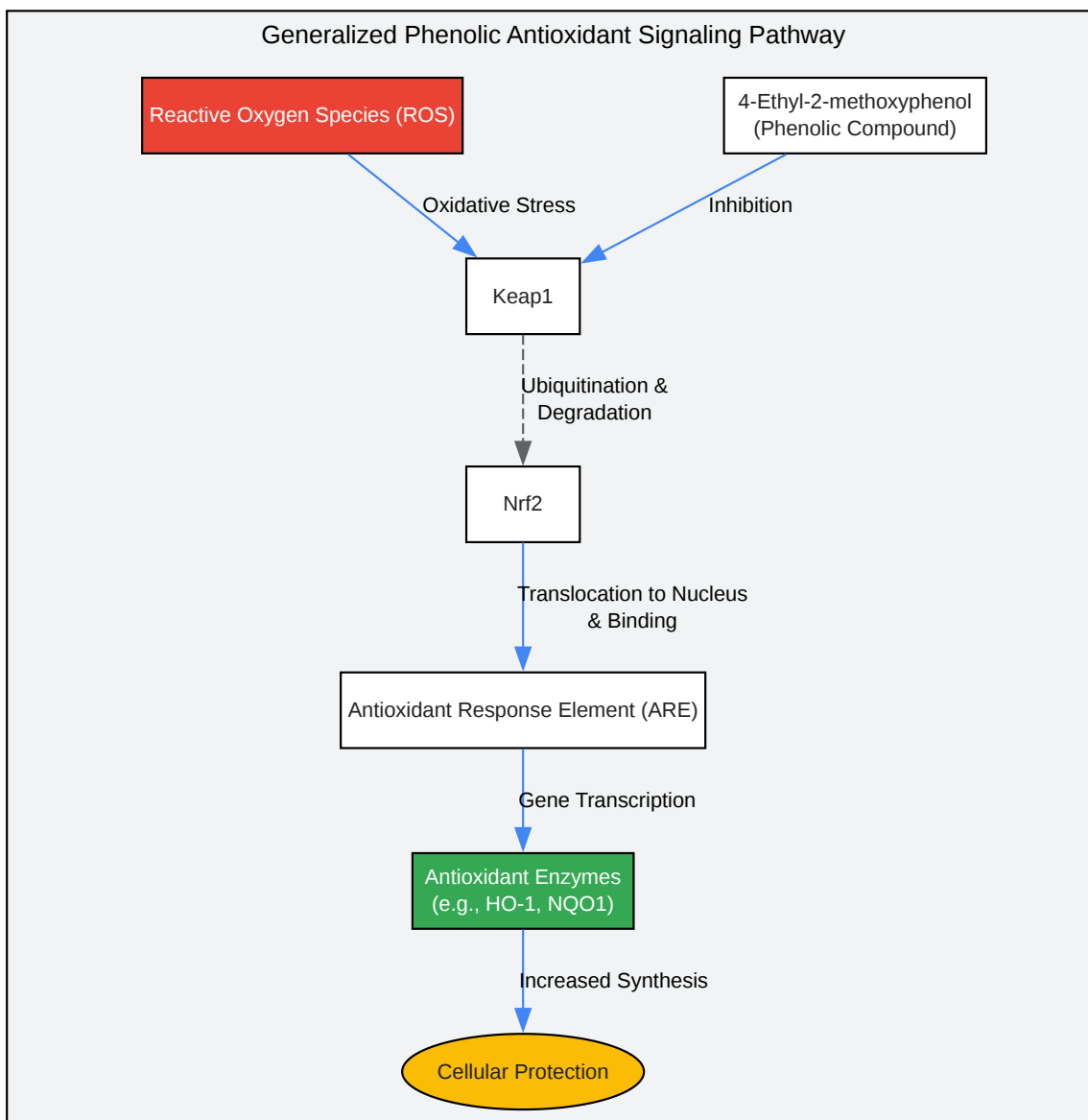
Caption: Experimental workflow for the purification of **4-Ethyl-2-methoxyphenol**.

Biological Activity and Signaling Pathways

4-Ethyl-2-methoxyphenol exhibits notable antioxidant properties, which are attributed to its phenolic structure.^[1] Phenolic antioxidants can play a role in cellular defense against oxidative stress by activating the Nrf2 (NF-E2-related factor 2) signaling pathway, a key regulator of the antioxidant response.^[5]

Generalized Antioxidant Signaling Pathway

The diagram below illustrates the general mechanism by which phenolic compounds, such as **4-Ethyl-2-methoxyphenol**, can induce an antioxidant response.



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Caption: Generalized signaling pathway for phenolic antioxidant activity.

Applications in Research and Drug Development

The antioxidant properties of **4-Ethyl-2-methoxyphenol** make it a compound of interest for studying oxidative stress-related diseases.[17] Its use as a smoke flavoring in the food industry also highlights its potential as a stable and effective antioxidant in various formulations.[3][4] Furthermore, its structural similarity to other biologically active phenols suggests potential for further investigation in drug discovery programs. A related compound, 4-(2-Methoxyethyl)phenol, is a known intermediate in the synthesis of the beta-blocker Metoprolol, indicating the potential for this class of compounds in pharmaceutical synthesis.[10]

Safety and Handling

4-Ethyl-2-methoxyphenol is classified as an irritant and is harmful if swallowed.[5][14][18][19] Appropriate personal protective equipment, including gloves and eye protection, should be worn when handling this compound.[14][19] It should be stored in a cool, dry, and well-ventilated place.[9] For detailed safety information, refer to the Safety Data Sheet (SDS).

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